

# Protriptyline Hydrochloride: Chemical Data

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## Compound Focus: Protriptyline Hydrochloride

CAS No.: 1225-55-4

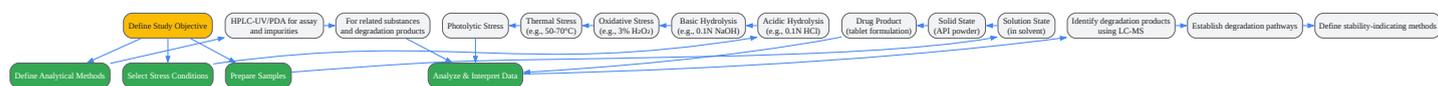
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Property	Description
Chemical Name	Protriptyline Hydrochloride [1] [2]
Molecular Formula	C <sub>19</sub> H <sub>21</sub> N•HCl [1] [2]
Molecular Weight	299.84 g/mol [1] [2]
CAS Registry Number	1225-55-4 [3]
Form	White to yellowish, white crystalline powder [1] [2]
Solubility	Freely soluble in water; soluble in dilute HCl [1] [2]

## Recommended Stability Testing Approach

In the absence of specific public data, you can establish a stability profile for Protriptyline by designing a study based on standard regulatory guidelines.



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## Detailed Protocol: Forced Degradation Study

Forced degradation studies help identify likely degradation products and validate the stability-indicating power of analytical methods.

- **Acidic and Alkaline Hydrolysis:** Prepare a stock solution of Protriptyline HCl in a suitable solvent (e.g., methanol or water). Mix aliquots with **0.1 N hydrochloric acid (HCl)** and **0.1 N sodium hydroxide (NaOH)** separately. Heat these solutions at **60°C for 24 hours** or until approximately 5-20% degradation is observed. Neutralize before analysis [3].
- **Oxidative Degradation:** Mix an aliquot of the drug solution with **1-3% hydrogen peroxide (H<sub>2</sub>O<sub>2</sub>)**. Allow to stand at room temperature for 24 hours, monitoring degradation.
- **Thermal Degradation:**
  - **Solid-state:** Expose the pure drug (API) and its formulated tablets to **dry heat at 60°C for 10 days**.
  - **Solution-state:** Heat a drug solution at **60°C for 24 hours**.
- **Photolytic Degradation:** Expose the solid drug and drug product to **controlled UV and visible light**, providing an overall illumination of not less than 1.2 million lux hours and an integrated near-UV energy of not less than 200 watt-hours/square meter, as per ICH Q1B guidelines.

## Suggestions for Further Research

To obtain the specific experimental data you need, consider the following avenues:

- **Consult Pharmacopoeias:** The United States Pharmacopeia (USP) or European Pharmacopoeia (Ph. Eur.) may have published monographs for **Protriptyline Hydrochloride** that include acceptance criteria and potentially storage conditions. The USP Reference Standard for Protriptyline is listed as **Protriptyline Hydrochloride (1580002)** [3].

- **Search Scientific Literature:** Conduct a targeted search on platforms like SciFinder, Google Scholar, or PubMed for published analytical methods. Keywords such as "stability-indicating HPLC method for Protriptyline," "forced degradation of Protriptyline," or "characterization of Protriptyline impurities" may yield relevant papers.
- **Contact Suppliers:** Reach out to manufacturers and suppliers of Protriptyline and its impurities (e.g., those listed in the search results) [3] [4]. They often have technical data sheets or application notes that may contain valuable stability information.

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## References

1. Label: PROTRIPTYLINE HYDROCHLORIDE tablet - DailyMed [[dailymed.nlm.nih.gov](https://dailymed.nlm.nih.gov)]
2. Protriptyline: Package Insert / Prescribing Information [[drugs.com](https://www.drugs.com)]
3. Protriptyline Hydrochloride-impurities [[pharmaffiliates.com](https://www.pharmaffiliates.com)]
4. Protriptyline [[chemicea.com](https://www.chemicea.com)]

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